

A Comparative Guide to the Species-Specific Effects of Dimaprit

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Compound of Interest

Compound Name: *Dimaprit*

Cat. No.: *B188742*

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Dimaprit, a potent and highly selective histamine H₂ receptor agonist, serves as an invaluable tool in pharmacological research. Its ability to specifically activate H₂ receptors without significantly engaging other histamine receptor subtypes allows for the precise investigation of H₂-mediated physiological and pathological processes. However, the effects of **Dimaprit** exhibit notable variability across different species, a critical consideration for preclinical research and drug development. This guide provides a comprehensive comparison of **Dimaprit**'s performance in various species, supported by experimental data, detailed methodologies, and visual representations of its mechanism of action.

Quantitative Comparison of Dimaprit's Effects

The potency and efficacy of **Dimaprit** vary significantly depending on the species and the physiological parameter being measured. The following tables summarize key quantitative data from in vitro and in vivo studies.

Table 1: In Vitro Potency and Efficacy of **Dimaprit**

Species	Preparation	Assay Parameter	Value	Reference
Human	CHO-K1 Cells (expressing human H2 receptor)	EC50 (cAMP Assay)	3600 nM	[1][2]
Guinea Pig	Right Atrium	Relative Activity (vs. Histamine)	71%	[3][4][5]
Guinea Pig	Right Atrium	Ki (Receptor Binding)	44 µM	[3]
Rat	Uterus	Relative Activity (vs. Histamine)	~17.5%	[3][4][5]
Mouse	Peritoneal Macrophages	IC50 (TNF-alpha Inhibition)	1 µM	[6]
Human	Peripheral Blood Monocytes	IC50 (TNF-alpha Inhibition)	1 µM	[6]

Table 2: In Vivo Effects of **Dimaprit** on Gastric Acid Secretion

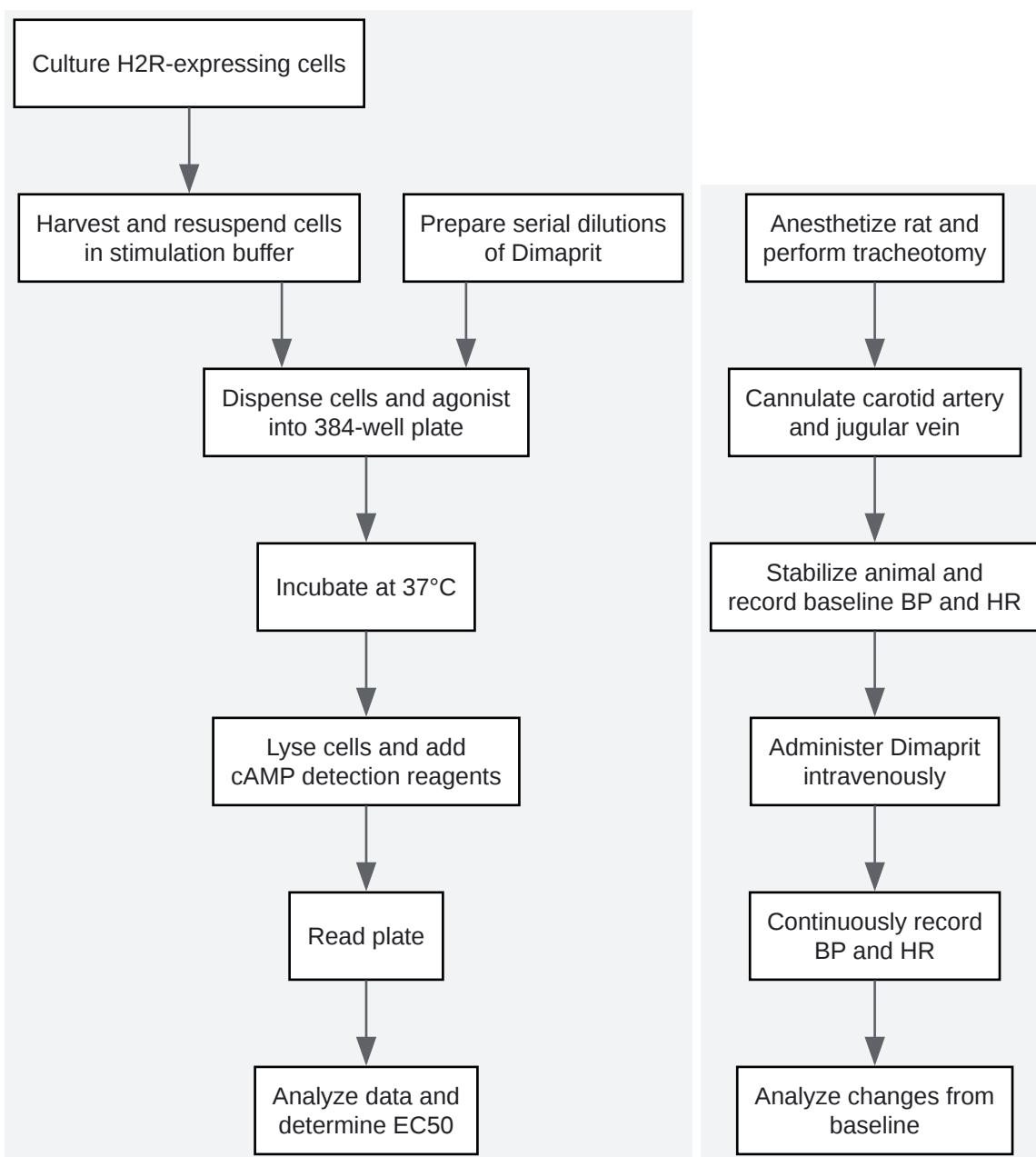
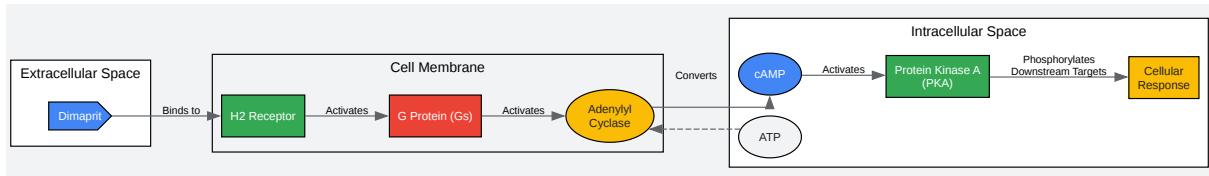
Species	Model	Parameter	Value (Relative to Histamine)	Reference
Cat	Conscious	Gastric Acid Secretion	400-500%	[4]
Dog	Conscious	ED50 (Gastric Acid Secretion)	0.85 µmol/kg-h (vs. 0.14 µmol/kg-h for Histamine)	[7]
Rat	Anesthetized	Gastric Acid Secretion	~100% (equipotent)	[2][8]
Dog	Conscious	Gastric Acid Secretion	58%	[4]
Rat	-	Gastric Acid Secretion	19%	[4]

Table 3: In Vivo Cardiovascular Effects of **Dimaprit**

Species	Model	Parameter	Observation	Reference
Cat	Anesthetized	Blood Pressure	Lowered	[9][10]
Dog	Anesthetized	Blood Pressure	Lowered	[9][10]
Rat	Anesthetized	Blood Pressure	Lowered	[9][10]
Rabbit	Anesthetized	Blood Pressure	Lowered	[9][10]
Cat	Anesthetized	Heart Rate	No significant change	[9][10]
Dog	Conscious	Heart Rate	Dose-dependent increase	[11]
Dog	Conscious	ED50 (Heart Rate)	0.80 µmol/kg-h (vs. 0.17 µmol/kg-h for Histamine)	[7]

Histamine H2 Receptor Signaling Pathway

Activation of the histamine H2 receptor by an agonist like **Dimaprit** initiates a well-defined intracellular signaling cascade. The H2 receptor is coupled to the Gs alpha subunit of a heterotrimeric G protein. Upon agonist binding, the G_{αs} subunit activates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). Increased intracellular cAMP levels activate Protein Kinase A (PKA), which then phosphorylates downstream target proteins to elicit a cellular response.[\[1\]](#)[\[7\]](#)



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